

# Technical Guide to the Health and Safety of 1,1-Diphenylethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Diphenylethanol

Cat. No.: B1581894

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **1,1-Diphenylethanol** (CAS No. 599-67-7), compiled from available safety data sheets and chemical databases. It is intended to inform researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures associated with this compound.

## Chemical and Physical Properties

**1,1-Diphenylethanol** is a crystalline powder.<sup>[1]</sup> A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	198.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Crystalline powder / solid	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	77 - 81 °C (lit.)	<a href="#">[3]</a>
Boiling Point	155 °C / 12 mmHg	<a href="#">[3]</a>
Flash Point	Not available	<a href="#">[3]</a>
Water Solubility	Not available	<a href="#">[3]</a>
Storage Class	11 - Combustible Solids	

## Toxicological Information

The toxicological properties of **1,1-Diphenylethanol** have not been thoroughly investigated.[\[2\]](#)  
The available data is limited and often inconclusive.

Effect	Finding	Reference
Acute Toxicity	No data available	[3]
Skin Corrosion/Irritation	No data available	[3]
Serious Eye Damage/Irritation	No data available	[3]
Respiratory or Skin Sensitization	No data available	[3]
Germ Cell Mutagenicity	No data available	[3]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC.	[2][3]
Reproductive Toxicity	No data available	[2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[2]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[2]
Aspiration Hazard	No data available	[2]

Note: Due to the lack of comprehensive toxicological studies, detailed experimental protocols for these endpoints are not available in the public domain.

## Hazard Identification and GHS Classification

The GHS classification for **1,1-Diphenylethanol** is not consistently reported. Some sources state that it does not meet the criteria for GHS hazard classification, while others suggest potential hazards such as skin, eye, and respiratory irritation.[1][4] Users should handle this chemical with caution, adhering to good laboratory practices.

## Handling, Storage, and Personal Protective Equipment

## Safe Handling and Storage

- Handling: Handle in a well-ventilated area.<sup>[5]</sup> Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.<sup>[2][5]</sup> Wear suitable protective clothing.<sup>[5]</sup>
- Storage: Store in a cool, dry, and well-ventilated place.<sup>[3][5]</sup> Keep the container tightly closed.<sup>[3][5]</sup>

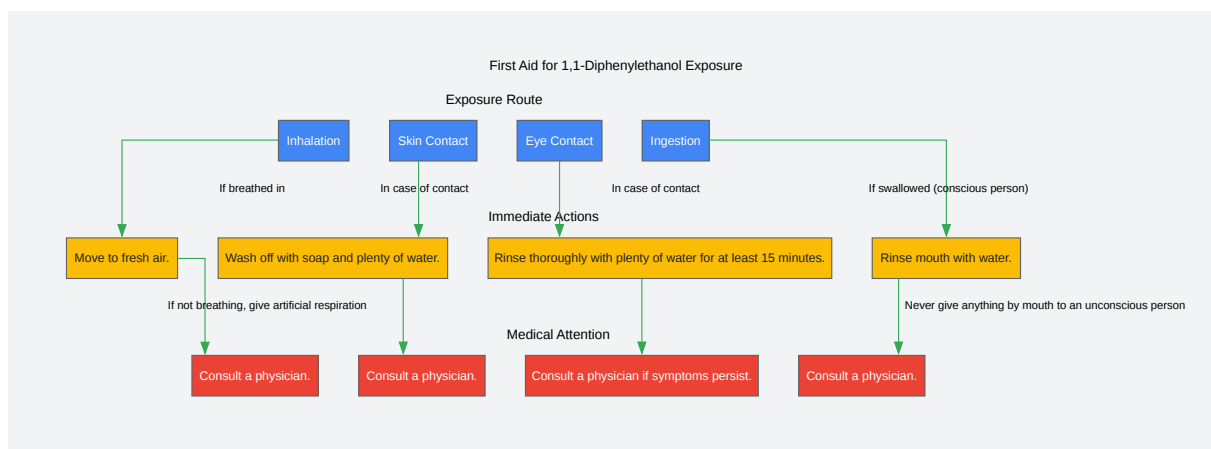
## Exposure Controls and Personal Protective Equipment

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.<sup>[6]</sup> Ensure eyewash stations and safety showers are readily accessible.<sup>[7]</sup>
- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.<sup>[3][6]</sup>
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).<sup>[6]</sup> A lab coat or other protective clothing should be worn to prevent skin contact.<sup>[8]</sup>
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for dusts.<sup>[2][6]</sup>

## Emergency Procedures

### First Aid Measures

The following flowchart outlines the recommended first aid procedures for exposure to **1,1-Diphenylethanol**.



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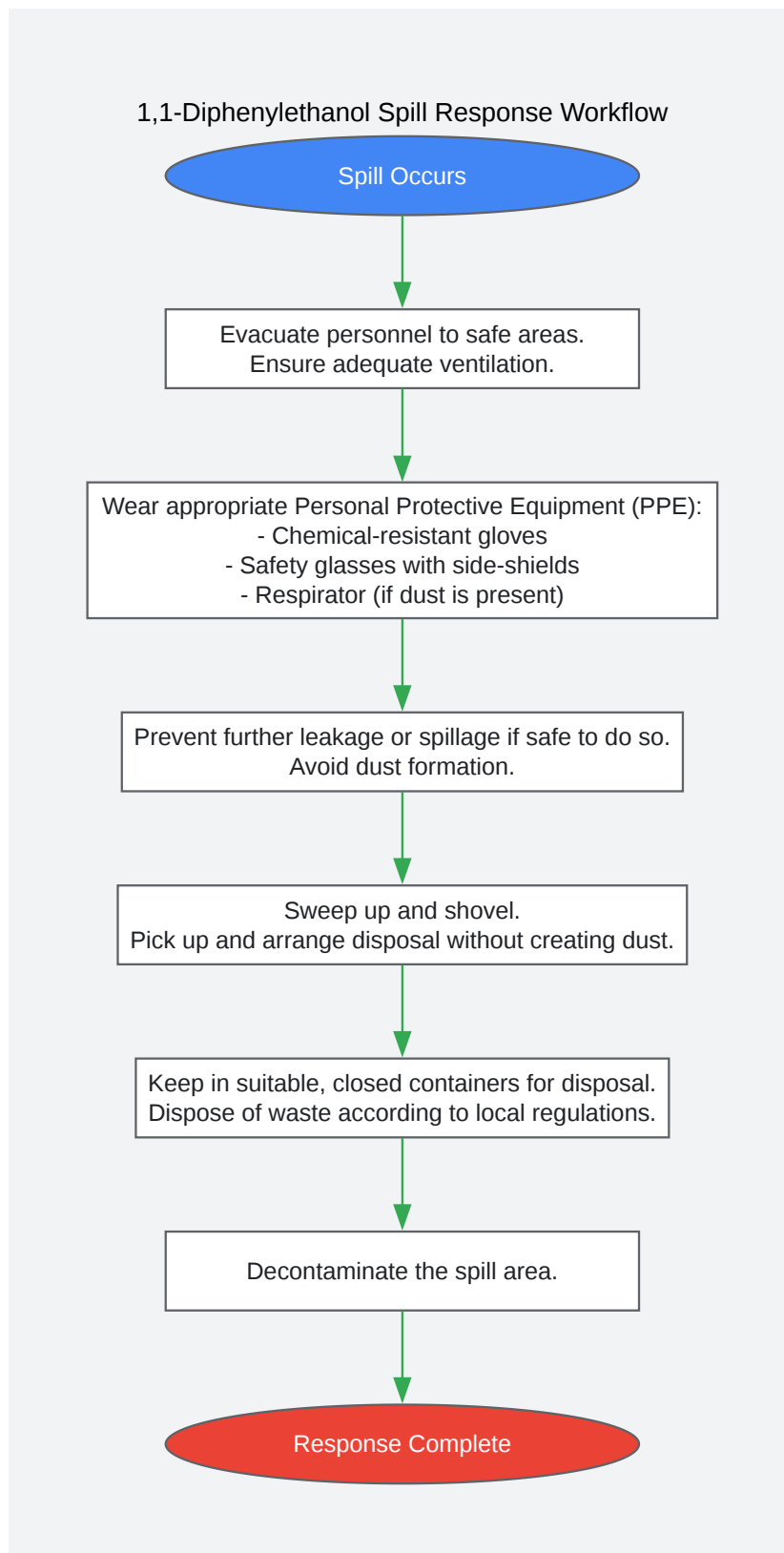
Caption: First aid procedures for different exposure routes.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- Special Hazards: Hazardous decomposition products may include carbon oxides.[3]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [2][3]

## Accidental Release Measures

The workflow below details the steps for managing a spill of **1,1-Diphenylethanol**.



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Caption: Workflow for handling a spill of **1,1-Diphenylethanol**.

## Disposal Considerations

Dispose of **1,1-Diphenylethanol** and its container in accordance with local, state, and federal regulations.<sup>[9]</sup> The material can be disposed of by a licensed chemical destruction plant or by controlled incineration.<sup>[5]</sup> Do not let the product enter drains.<sup>[2]</sup>

This guide is based on currently available information and should be used in conjunction with the most recent Safety Data Sheet (SDS) provided by the supplier. Always prioritize safety and adhere to established laboratory protocols when handling any chemical.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)